

SB-3CT cell viability cytotoxicity concentration range

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: SB-3CT

CAS No.: 292605-14-2

Cat. No.: S549042

[Get Quote](#)

SB-3CT Fact Sheet

The table below summarizes the core biochemical and usage data for **SB-3CT**.

Property	Specification
Molecular Weight	306.40 [1]
Primary Targets	MMP-2, MMP-9 [1]

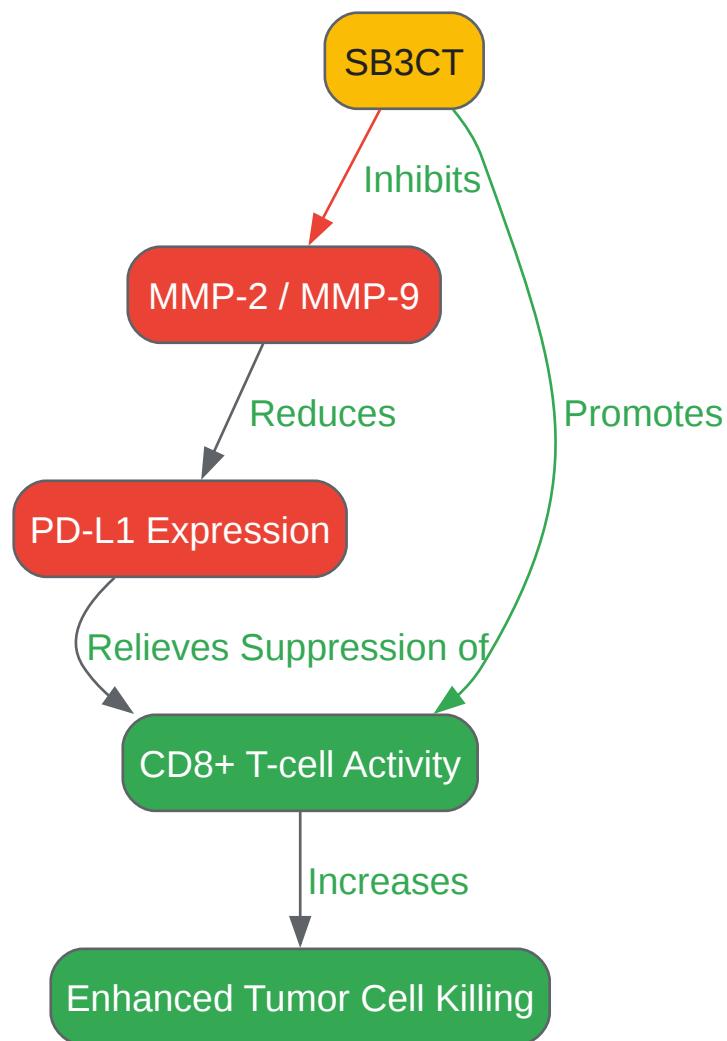
| **Inhibition Constant (Ki)** | • **MMP-2:** 13.9 nM • **MMP-9:** 600 nM [1] | | **Common In Vitro Working Concentration** | ~25 μ M (for modulation of PD-L1 in T cell co-culture assays) [2] | | **Reported Cytotoxicity Assay Concentration** | 0.1 μ M (for 24-hour treatment in HCC cells) [1] | | **Recommended In Vivo Dose** | 50 mg/kg/day (intraperitoneal injection in mouse models) [1] [2] | | **Solubility (DMSO)** | ~61 mg/mL (199.08 mM) [1] |

Mechanism of Action and Experimental Workflow

SB-3CT is a selective gelatinase inhibitor. Recent research shows that beyond inhibiting tumor invasion, it significantly modulates the tumor immune microenvironment [3] [2].

Signaling Pathway and Mechanism

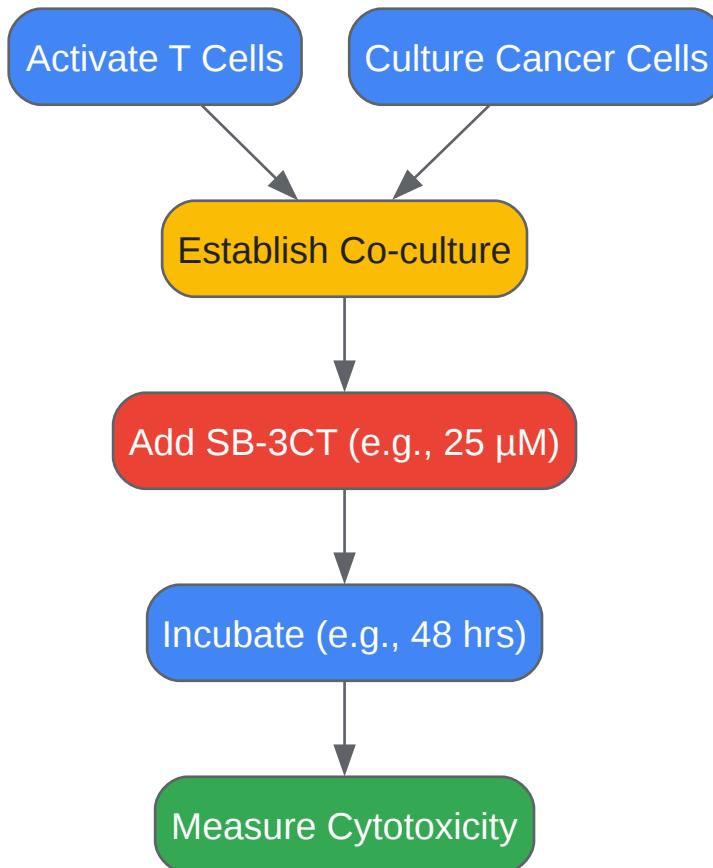
The diagram below illustrates how **SB-3CT** targets MMP-2/9 and its downstream effects on cancer cells and the immune microenvironment.



Click to download full resolution via product page

Core Experimental Protocol

A key application for **SB-3CT** is in T cell-mediated tumor killing assays to study its interaction with immunotherapy. The workflow is as follows:



[Click to download full resolution via product page](#)

Key Troubleshooting and FAQs

- **What is a safe starting concentration for SB-3CT in my cell viability assay?** Given that a study treated HCC cells with **0.1 μM for 24 hours** to observe biological effects without reported toxicity, this concentration is a conservative starting point [1]. For more potent modulation of the immune microenvironment, such as PD-L1 downregulation, researchers have used **25 μM** in co-culture systems [2]. It is crucial to **establish your own dose-response curve** for each cell line, as sensitivity can vary.
- **My SB-3CT has precipitated in the solution. What should I do?** SB-3CT has limited solubility in aqueous solutions [1]. Always prepare a fresh stock solution in high-quality, dry DMSO. The

manufacturer notes that "moisture-absorbing DMSO reduces solubility," so ensure your DMSO is handled properly to maintain its anhydrous state. Do not store the DMSO stock for extended periods.

- **Can SB-3CT be used in animal models, and what is the standard dose?** Yes, **SB-3CT** is commonly used *in vivo*. A frequently reported and effective dose is **50 mg/kg per day**, administered via intraperitoneal (i.p.) injection [1] [2]. For preparation, the compound is often formulated as a homogeneous suspension in a 1% CMC-Na solution [1].
- **Why is my SB-3CT treatment not showing the expected effect on PD-L1 levels?** Consider the following:
 - **Confirm Inhibition:** Ensure your assay conditions effectively inhibit MMP-2/9 activity.
 - **Timing:** The downregulation of PD-L1 may require sufficient time. The 48-hour incubation in the co-culture assay is a reference [2].
 - **Cell Context:** The effect might be cell-type dependent. Verify the baseline expression of both MMP-2/9 and PD-L1 in your specific cell lines.
- **Does the concentration of SB-3CT used in cytotoxicity assays differ from that used in other functional assays?** Yes, functional effects like PD-L1 downregulation often require higher concentrations than those needed to simply assess baseline cell viability. The 25 μ M used in T-cell co-cultures is substantially higher than the 0.1 μ M used in other cell culture studies, highlighting the need to tailor the concentration to your specific experimental goal [1] [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. SB-3CT | MMP inhibitor | Mechanism | Concentration [selleckchem.com]
2. Small-molecule MMP2/MMP9 inhibitor SB-3CT modulates ... [pmc.ncbi.nlm.nih.gov]
3. High matrix metalloproteinase-2 expression predicts poor ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [SB-3CT cell viability cytotoxicity concentration range]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b549042#sb-3ct-cell-viability-cytotoxicity-concentration-range>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com